

A Technical Guide to 2-Iodo-4-nitroaniline: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Iodo-4-nitroaniline

Cat. No.: B1222051

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-iodo-4-nitroaniline**, a key chemical intermediate in organic synthesis. The document details its fundamental molecular properties, provides a comprehensive experimental protocol for its synthesis, and illustrates a logical workflow for its preparation. This information is intended to support researchers and professionals in the fields of chemical synthesis and drug development.

Molecular and Chemical Properties

2-iodo-4-nitroaniline is a yellow solid organic compound. Its key molecular data are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₅ IN ₂ O ₂ [1][2][3][4][5]
Molecular Weight	264.02 g/mol [1][2][3][4]
CAS Number	6293-83-0 [1][2]
Melting Point	105-109 °C [2][4]
Appearance	Yellow solid [2]

Experimental Protocol: Synthesis of 2-Iodo-4-nitroaniline

The following protocol describes the synthesis of **2-iodo-4-nitroaniline** from 4-nitroaniline via electrophilic iodination using iodine monochloride.

Materials:

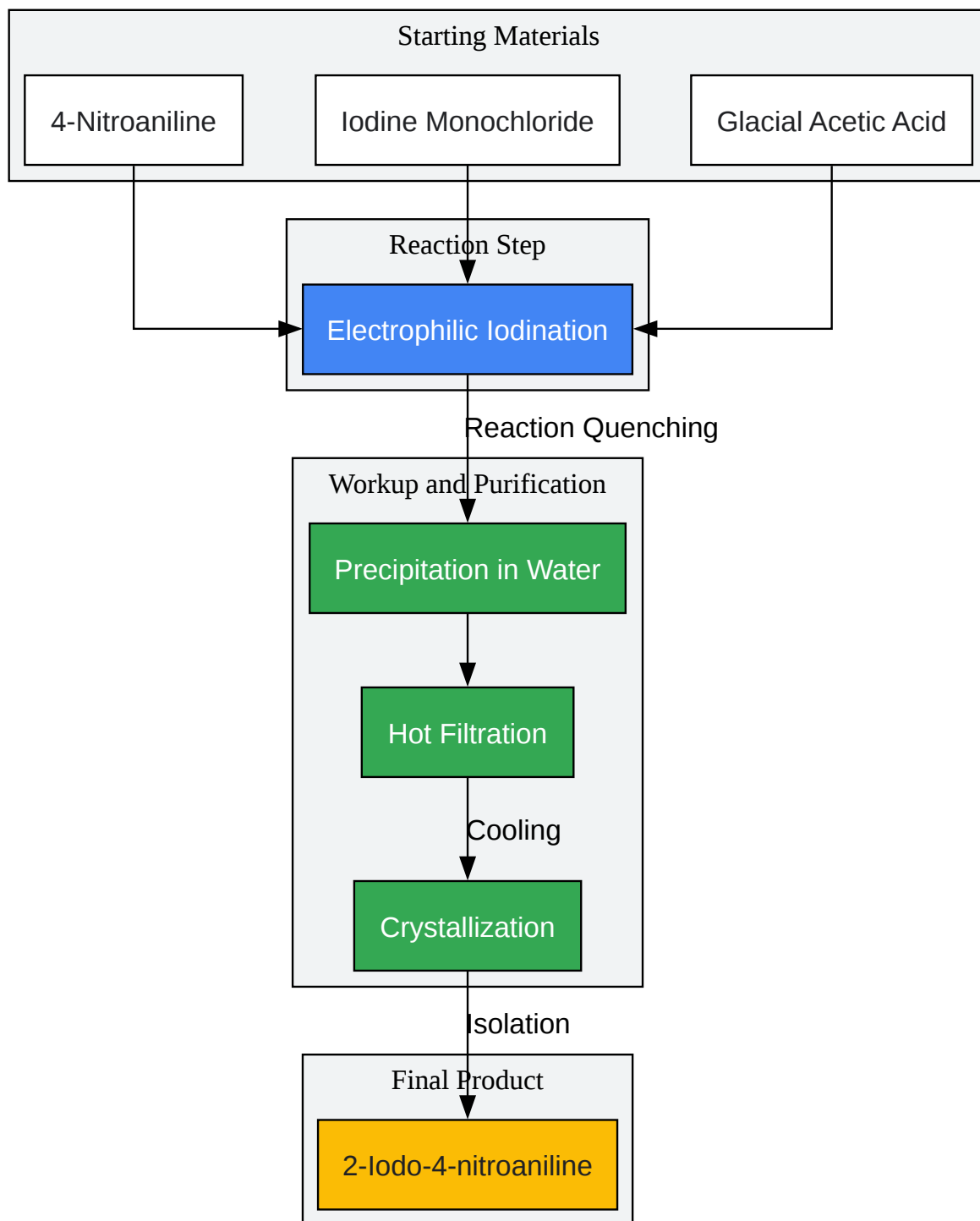
- 4-nitroaniline
- Glacial acetic acid
- Iodine monochloride (ICl)
- Distilled water

Procedure:

- Dissolve 10 g of 4-nitroaniline in the minimum required amount of cold glacial acetic acid in a suitable reaction vessel.
- With continuous stirring, slowly add a solution of 17.8 g of iodine monochloride dissolved in glacial acetic acid to the 4-nitroaniline solution.
- After the complete addition of the iodine monochloride solution, allow the reaction mixture to stand for one hour at room temperature.
- Pour the reaction mixture into 1 liter of boiling water.
- Boil the aqueous mixture for a few minutes and then filter it while hot to remove any insoluble impurities.
- Allow the filtrate to cool. **2-Iodo-4-nitroaniline** will crystallize as long, yellow needles.
- Collect the crystalline product by filtration.

Logical Workflow: Synthesis of 2-Iodo-4-nitroaniline

The following diagram illustrates the key steps in the synthesis of **2-iodo-4-nitroaniline**.



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